

Essential Safety and Operational Guidance for 3,5-Difluorobenzylamine

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Compound of Interest

Compound Name: 3,5-Difluorobenzylamine

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This document provides immediate and essential safety and logistical information for the handling and disposal of **3,5-Difluorobenzylamine** (CAS No: 90390-27-5).

Chemical Properties and Hazards:

3,5-Difluorobenzylamine is a combustible, corrosive liquid that can cause severe skin burns and eye damage.[1] It is harmful if inhaled, swallowed, or absorbed through the skin.[2] The substance has a flash point of approximately 74°C (165.2°F).[3] Hazardous decomposition products upon combustion include carbon oxides, nitrogen oxides (NO_x), and hydrogen fluoride.[4][5]

Property	Value
CAS Number	90390-27-5
Molecular Formula	C7H7F2N
Molecular Weight	143.13 g/mol [1]
Appearance	Colorless to almost colorless clear liquid
Boiling Point	184 °C[3]
Density	1.21 g/mL at 25 °C[3]
Flash Point	74 °C (165.2 °F) - closed cup[3]
Signal Word	Danger[3]
Hazard Statements	H314: Causes severe skin burns and eye damage, H227: Combustible liquid
Storage Class Code	8A - Combustible corrosive hazardous materials[3]

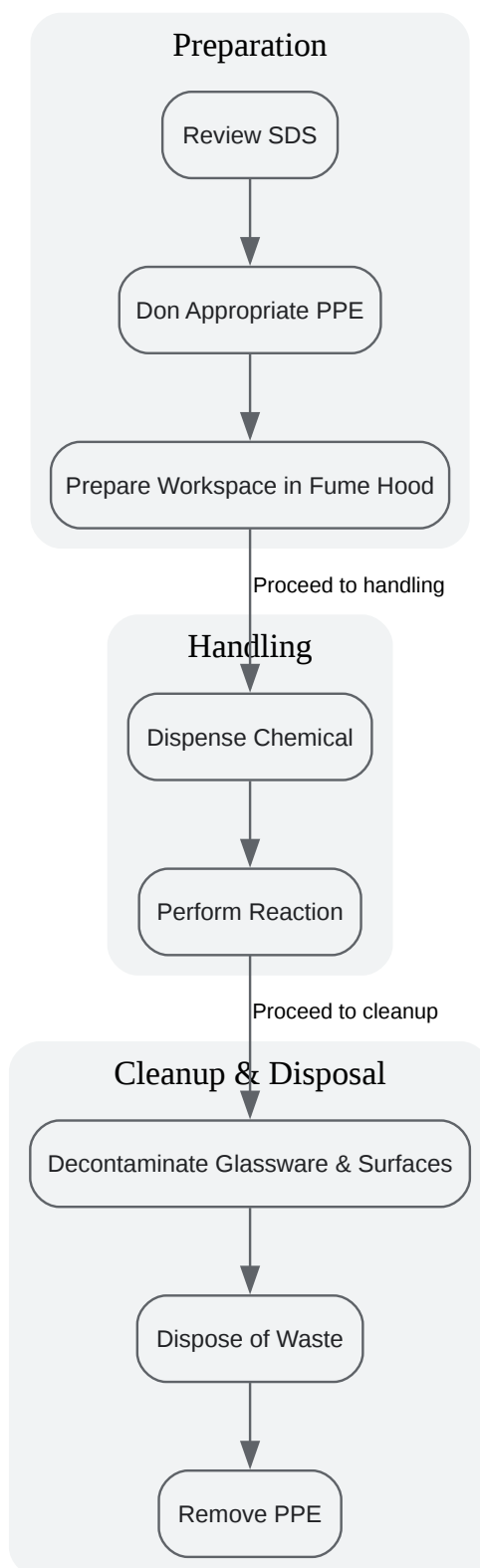
Personal Protective Equipment (PPE):

Strict adherence to PPE protocols is mandatory to ensure personal safety when handling **3,5-Difluorobenzylamine**.

Protection Type	Specification
Eye/Face Protection	Tightly fitting safety goggles and a face shield (8-inch minimum) are required.[4] Use equipment tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[4]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[5] Disposable nitrile gloves may provide short-term protection, but it is crucial to consult the glove manufacturer's chemical resistance guide.[6] A lab coat should be worn.
Respiratory Protection	Work should be conducted in a well-ventilated area or under a chemical fume hood.[5] If engineering controls are insufficient, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.[4]

Operational Plan: Step-by-Step Handling Workflow

The following workflow outlines the essential steps for safely handling **3,5-Difluorobenzylamine** in a laboratory setting.



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Caption: Workflow for handling **3,5-Difluorobenzylamine**.

Disposal Plan:

All waste containing **3,5-Difluorobenzylamine** must be treated as hazardous waste.

- Waste Collection: Collect waste in a suitable, labeled, and closed container.[4][7]
- Spill Cleanup: In case of a spill, contain the spillage and collect it with an electrically protected vacuum cleaner or by wet-brushing.[4] Place the collected material in a suitable container for disposal.[4] Avoid breathing vapors and ensure adequate ventilation.[4] Remove all sources of ignition.[4]
- Regulations: Dispose of the chemical waste in accordance with local, regional, and national hazardous waste regulations.[5][8] Chemical waste generators are responsible for determining the nature and classification of the waste.[5][7]

Emergency Procedures:

Situation	Action
Inhalation	Move the victim to fresh air.[2] If not breathing, give artificial respiration, but do not use the mouth-to-mouth method.[2][5] Administer oxygen if breathing is difficult.[2] Seek immediate medical attention.[5]
Skin Contact	Immediately remove all contaminated clothing and shoes.[4] Flush the skin with running water for at least 20 minutes.[2] Seek immediate medical attention.[5]
Eye Contact	Immediately flush the eyes with running water for at least 20 minutes, holding the eyelids apart.[2] Remove contact lenses if present and easy to do.[4] Continue rinsing and seek immediate medical attention.[4][5]
Ingestion	Do NOT induce vomiting.[2][4] Rinse the mouth with water.[4] Never give anything by mouth to an unconscious person.[4] Seek immediate medical attention.[4]
Fire	Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray to extinguish small fires.[2] For larger fires, use dry chemical, carbon dioxide, or alcohol-resistant foam.[2] Wear self-contained breathing apparatus for firefighting if necessary.[4]

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